

Aggregation Number of Brij 35 Micelles: An In-depth Technical Guide

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Compound of Interest

Compound Name: PEG 23 lauryl ether

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This technical guide provides a comprehensive overview of the aggregation number of Brij 35 micelles, a critical parameter for applications in research, pharmaceuticals, and drug delivery. Brij 35, a non-ionic surfactant also known as polyoxyethylene (23) lauryl ether, is widely used for its ability to form stable micelles that can solubilize hydrophobic molecules. Understanding the aggregation number—the average number of surfactant monomers that associate to form a single micelle—is essential for controlling the size, shape, and functional properties of these colloidal structures.

Quantitative Data on Brij 35 Micelle Aggregation

The aggregation number of Brij 35 micelles is influenced by various factors, including concentration and temperature. The following tables summarize key physicochemical properties and experimentally determined aggregation numbers under different conditions.

Property	Value	Reference
Full Name	Polyoxyethylene (23) lauryl ether	[1]
Synonym	Aldospense L 9, C12E23	[1]
CAS Number	9002-92-0	[1]
Molecular Weight	~1198 g/mol (average)	[1]
Critical Micelle Concentration (CMC)	0.09 mM (in aqueous solution)	[2]
General Aggregation Number Range	24 - 40	[2]
Cloud Point	> 100 °C	[2]
Hydrophilic-Lipophilic Balance (HLB)	16.9	[1]

Table 1: General Physicochemical Properties of Brij 35. This table provides an overview of the fundamental properties of the Brij 35 surfactant.

Concentration (g/L)	Temperature (°C)	Mean Aggregation Number (Nagg)
5	20	34
200	60	64

Table 2: Influence of Concentration and Temperature on the Aggregation Number of Brij 35 Micelles. This data, derived from small-angle neutron scattering (SANS) experiments, illustrates the significant impact of environmental conditions on micelle size.[3] As both concentration and temperature increase, the mean aggregation number of Brij 35 micelles has been shown to substantially increase.[3]

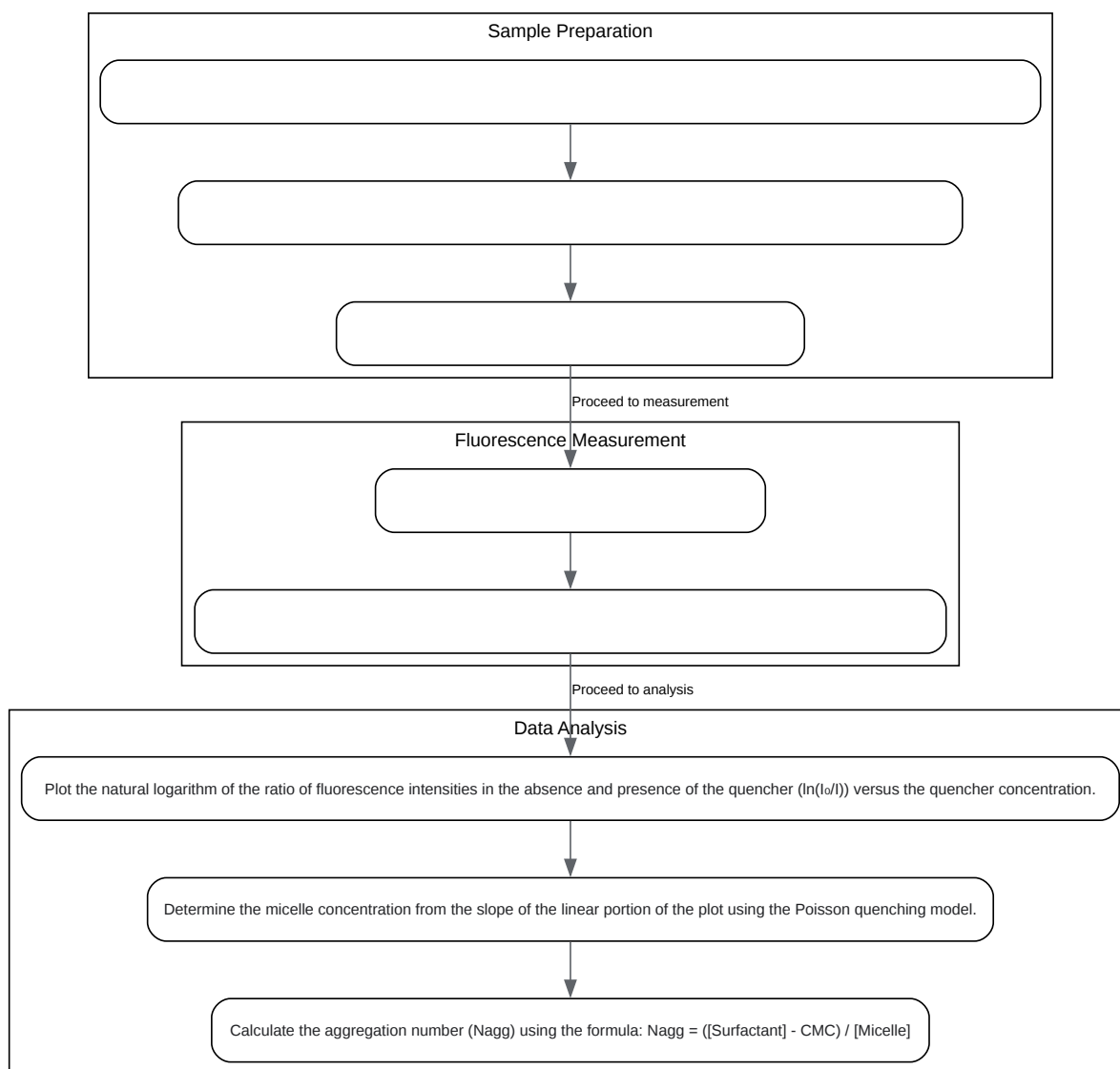
Experimental Protocols for Determining Aggregation Number

The determination of micelle aggregation number is crucial for characterizing surfactant systems. The following are detailed methodologies for three common experimental techniques.

Steady-State Fluorescence Quenching

This method relies on the quenching of a fluorescent probe molecule solubilized within the micelles by a quencher molecule. The quenching kinetics are dependent on the distribution of the quencher among the micelles, which in turn is related to the micelle concentration and aggregation number.

Experimental Workflow:



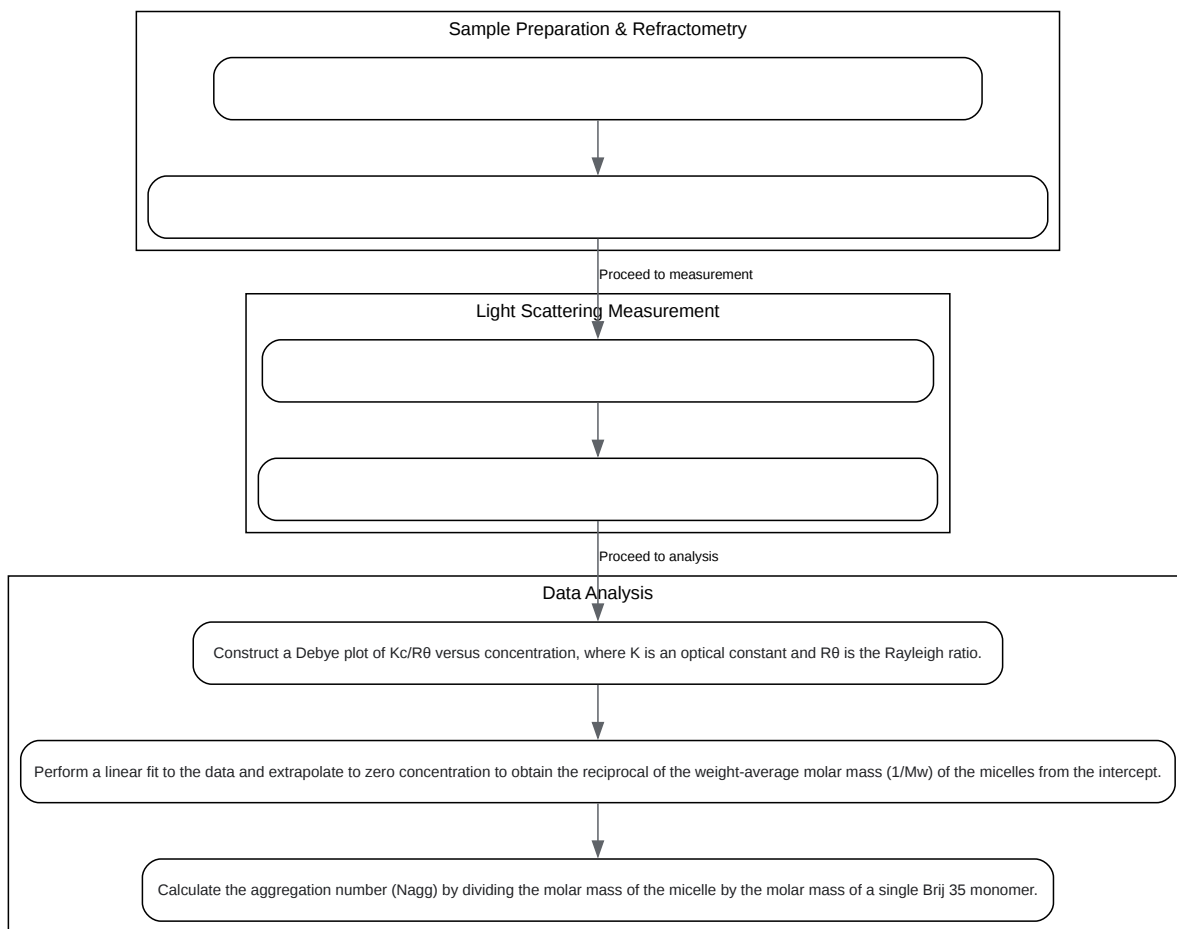
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Caption: Workflow for determining micelle aggregation number using fluorescence quenching.

Static Light Scattering (SLS)

SLS measures the time-averaged intensity of scattered light from a solution containing micelles. The intensity of the scattered light is proportional to the molar mass of the scattering particles, allowing for the determination of the micelle's molecular weight and, consequently, its aggregation number.

Experimental Workflow:



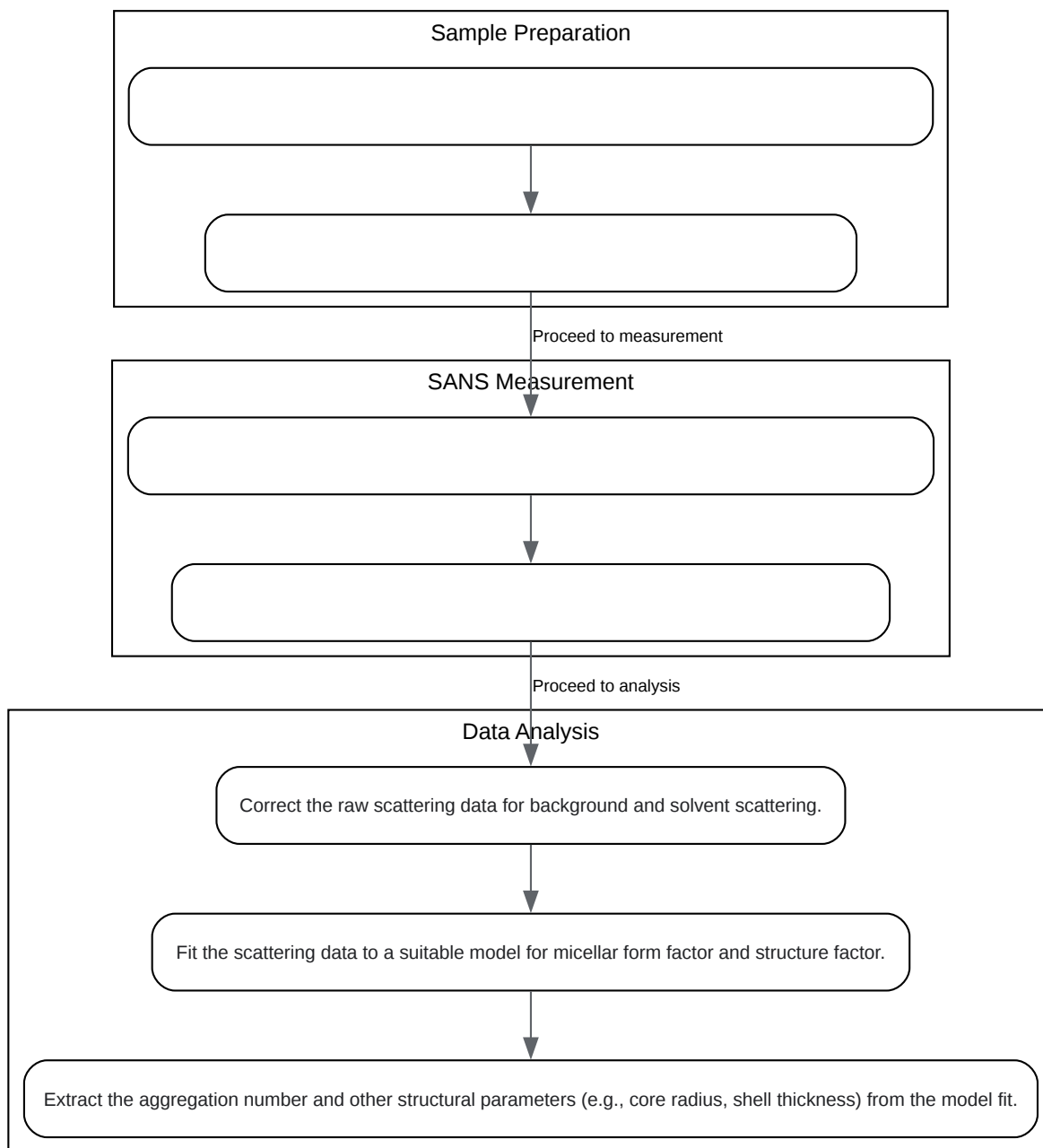
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Caption: Workflow for determining micelle aggregation number using static light scattering.

Small-Angle Neutron Scattering (SANS)

SANS is a powerful technique that provides detailed information about the size, shape, and internal structure of micelles in solution. By analyzing the scattering pattern of neutrons from the sample, one can determine the aggregation number and other structural parameters.

Experimental Workflow:

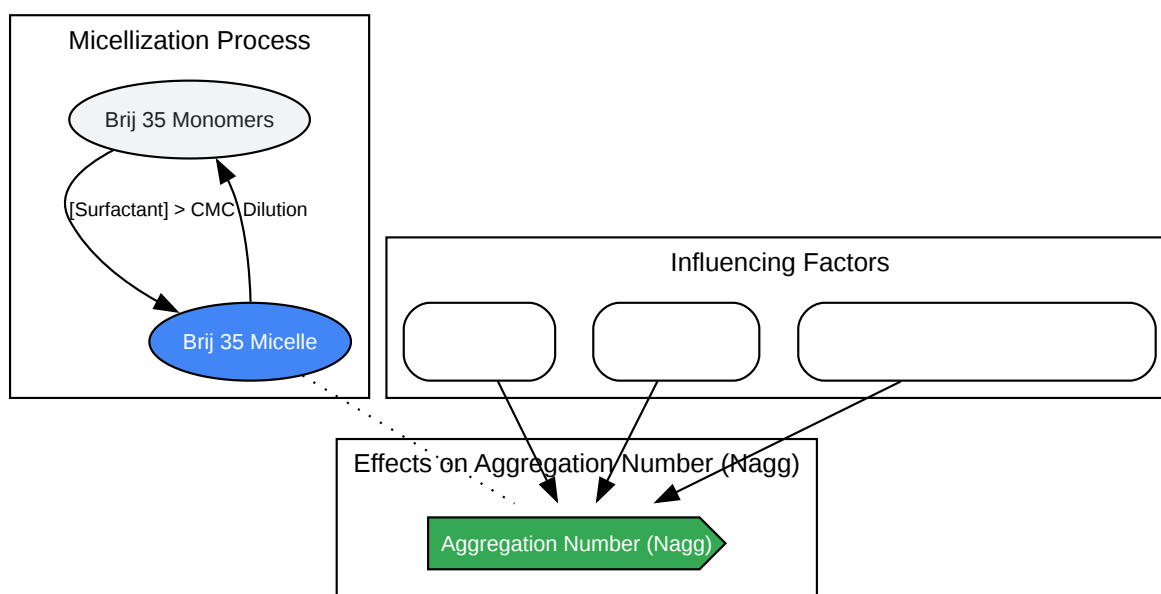


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Caption: Workflow for determining micelle aggregation number using SANS.

Factors Influencing Brij 35 Micellization

The formation and properties of Brij 35 micelles are governed by a delicate balance of hydrophobic and hydrophilic interactions. Several factors can influence this equilibrium and, consequently, the aggregation number.



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Caption: Factors influencing the aggregation number of Brij 35 micelles.

An increase in temperature generally leads to a larger aggregation number for non-ionic surfactants like Brij 35, as it can enhance the hydrophobicity of the ethylene oxide chains.^[3] Similarly, higher surfactant concentrations above the CMC can also promote the formation of larger micelles.^[3] The presence of additives such as salts can alter the solvent quality and ionic strength, thereby affecting the hydrophilic-lipophilic balance and influencing the micelle size.

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